Physicochemical Profiling of N-Cyclopropyl-4-nitrobenzenesulfonamide: A Technical Characterization Guide

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Compound of Interest

Compound Name:	*N-cyclopropyl-4-nitrobenzenesulfonamide*
CAS No.:	*549476-61-1*
Cat. No.:	*B1586959*

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Executive Summary

Compound Identity: **N-cyclopropyl-4-nitrobenzenesulfonamide** Molecular Formula:

Molecular Weight: 242.25 g/mol Core Application: Intermediate in organic synthesis; pharmacophore in antibacterial and anti-inflammatory drug discovery.[1][2]

This guide outlines the structural dynamics, predicted physicochemical parameters, and validation protocols required to characterize **N-cyclopropyl-4-nitrobenzenesulfonamide**.[1] It is designed for medicinal chemists and formulation scientists requiring rigorous data for lead optimization.[1]

Part 1: Molecular Architecture & Theoretical Profiling[1]

Structural Analysis & Electronic Effects

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The physicochemical behavior of this compound is governed by the interplay between three distinct structural motifs:

- The Sulfonamide Core (

  ): Acts as a hydrogen bond donor (HBD) and acceptor (HBA).[1][2] The geometry around the sulfur is tetrahedral.[1]

- The 4-Nitro Group (

  ): A strong electron-withdrawing group (EWG) at the para position.[1][2] Through induction (-I) and resonance (-R), it significantly increases the acidity of the sulfonamide N-H proton compared to the unsubstituted parent.[1]

- The N-Cyclopropyl Moiety: Provides steric bulk and lipophilicity.[1][2] Unlike flexible alkyl chains, the cyclopropyl group is rigid.[1] The "Walsh orbitals" of the cyclopropyl ring can engage in hyperconjugation, acting as a weak electron donor, which slightly modulates the acidity induced by the nitro group.[1]

Predicted Physicochemical Parameters

Note: Values below represent consensus estimates based on structural analogs (e.g., 4-nitrobenzenesulfonamide) and QSAR models. These serve as the hypothesis for the experimental protocols in Part 2.

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Property	Predicted Range	Mechanistic Rationale
pKa (Acidic)	7.5 – 8.5	The 4-nitro group lowers pKa (vs. benzenesulfonamide ~10.1).[1][2] The N-alkyl substitution slightly raises it relative to the unsubstituted amide (~6.0).[1]
LogP (Lipophilicity)	1.8 – 2.2	The lipophilic benzene/cyclopropyl components are balanced by the polar nitro/sulfonamide groups.[1]
Solubility (Aq)	< 0.5 mg/mL	Poor aqueous solubility due to the rigid aromatic/aliphatic scaffold; pH-dependent solubility expected above pH 8.[1]
H-Bond Donors	1	The single N-H proton.
H-Bond Acceptors	4	Two sulfonyl oxygens + two nitro oxygens.[1]

Synthesis & Logic Flow

The following diagram illustrates the synthesis pathway and the electronic push-pull system affecting the compound's properties.

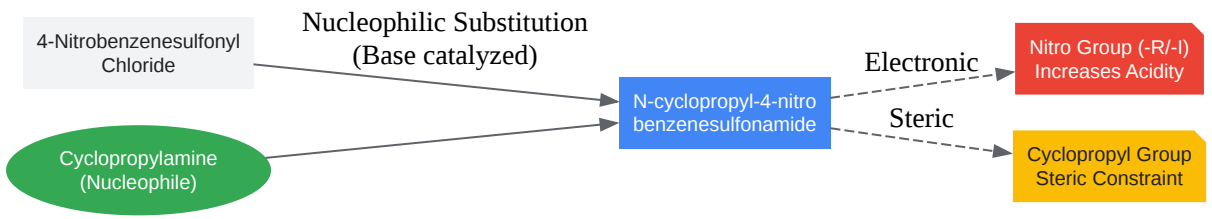

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Figure 1: Synthesis pathway and structural factors influencing physicochemical properties.[1][2]

Part 2: Experimental Characterization Protocols

As a scientist, relying on predicted values is insufficient for regulatory filing or precise formulation.[1] The following protocols are the "Gold Standard" for validating this specific compound.

Determination of Dissociation Constant (pKa)

Method: Potentiometric Titration (preferred over UV due to the nitro chromophore interference).[1][2] Rationale: The sulfonamide nitrogen is the ionizable center.[1][3] Accurate pKa is critical for predicting solubility at physiological pH (7.4).[1]

Protocol:

- Preparation: Dissolve 5 mg of compound in a co-solvent system (e.g., Methanol/Water 30:70) to ensure initial solubility.
- Titrant: Carbonate-free 0.1 M KOH.
- Execution: Titrate from pH 2.0 to pH 12.0 under inert gas (

) to prevent

  absorption.
- Analysis: Use the Bjerrum plot or Gran plot to identify the inflection point.[1]
- Correction: Extrapolate the value to 0% organic solvent using the Yasuda-Shedlovsky equation to obtain the aqueous pKa.

Lipophilicity Assessment (LogP/LogD)

Method: RP-HPLC (High-Throughput) validated by Shake-Flask. Rationale: The cyclopropyl group adds significant lipophilicity compared to a methyl or ethyl group.[1]

Protocol (HPLC Method):

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- Column: C18 Reverse Phase (e.g., Agilent Zorbax).[1]
- Mobile Phase: Isocratic Methanol/Water with 10mM Ammonium Acetate (pH 7.4).
- Standards: Run a calibration curve of 5 sulfonamides with known LogP values (e.g., Sulfamethoxazole, Sulfisoxazole).
- Calculation: Correlate the retention time (

) of the analyte to the calibration curve:

Thermodynamic Solubility

Method: Saturation Shake-Flask (24-hour equilibrium).[1][2] Rationale: Kinetic solubility (DMSO precipitation) often overestimates solubility.[1] Thermodynamic data is required for crystal form stability.[1]

Protocol:

- Media: Phosphate buffer (pH 7.4) and 0.1 N HCl (pH 1.0).
- Saturation: Add excess solid compound to the media until undissolved solid remains.[1]
- Equilibration: Shake at 37°C for 24 hours.
- Filtration: Filter through a 0.45 µm PVDF membrane (avoid nylon, which binds sulfonamides).[1][2]
- Quantification: Analyze filtrate via HPLC-UV at 270 nm (nitro absorbance max).

Part 3: Solid-State & Stability Profile[1]

Solid-State Risks (Polymorphism)

Sulfonamides are notorious for polymorphism.[1][2] The N-cyclopropyl derivative, having a rigid rotator, may exhibit high lattice energy.[1]

- Melting Point: Expected range 130°C – 160°C (Lower than the unsubstituted parent ~180°C due to symmetry breaking).[1]

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- Characterization: Differential Scanning Calorimetry (DSC) is mandatory to check for solvates or polymorphs.[1] A sharp endotherm indicates a pure crystalline form.[1]

Chemical Stability (Hydrolysis)

The sulfonamide bond is generally stable, but the electron-withdrawing nitro group activates the sulfur center toward nucleophilic attack under extreme conditions.[1][2]

Stress Testing Protocol:

- Acidic: 1N HCl at 60°C for 4 hours. (Expect minimal degradation).
- Basic: 1N NaOH at 60°C for 4 hours. (Risk: Hydrolysis to 4-nitrobenzenesulfonic acid).[1]
- Oxidative: 3%

  .[1] (Risk: Oxidation of the cyclopropyl ring is rare; nitro group is already oxidized).[1]

Part 4: Characterization Workflow Diagram

This workflow ensures a logical progression from solid material to solution-state data.[1]

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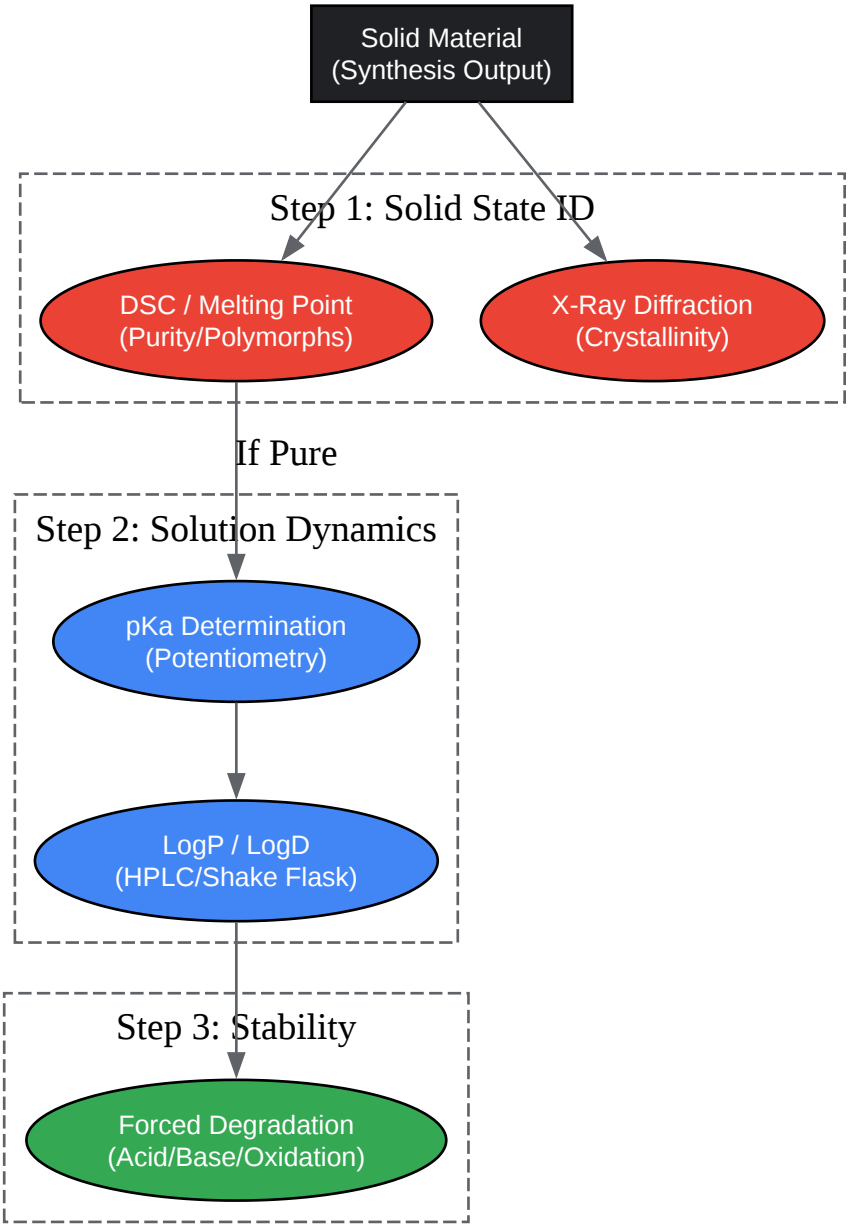

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Figure 2: Sequential workflow for physicochemical profiling.

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